

N-Nitroso-bisoprolol: A Comprehensive Technical Guide on its Genotoxic Potential

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Compound of Interest

Compound Name: *N-Nitroso-bisoprolol*

Cat. No.: *B13689103*

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Abstract

N-Nitroso-bisoprolol (NBP), a nitrosamine drug substance-related impurity (NDSRI) of the widely prescribed beta-blocker bisoprolol, has emerged as a subject of significant interest within the pharmaceutical industry due to its potential genotoxic and carcinogenic properties.[1][2][3][4][5] As regulatory scrutiny over nitrosamine impurities intensifies, a thorough understanding of the risk assessment, analytical detection, and toxicological evaluation of NBP is paramount for ensuring patient safety and regulatory compliance. This technical guide provides an in-depth analysis of **N-Nitroso-bisoprolol**, consolidating current scientific data on its formation, acceptable intake limits, genotoxicity, and the experimental protocols used for its assessment.

Introduction: The Challenge of Nitrosamine Impurities

Nitrosamines are a class of organic compounds characterized by the N-N=O functional group. Many nitrosamines are classified as probable or possible human carcinogens, raising significant safety concerns when detected in pharmaceutical products.[6] The discovery of these impurities in various medications has prompted stringent regulatory actions from global health authorities, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[6]

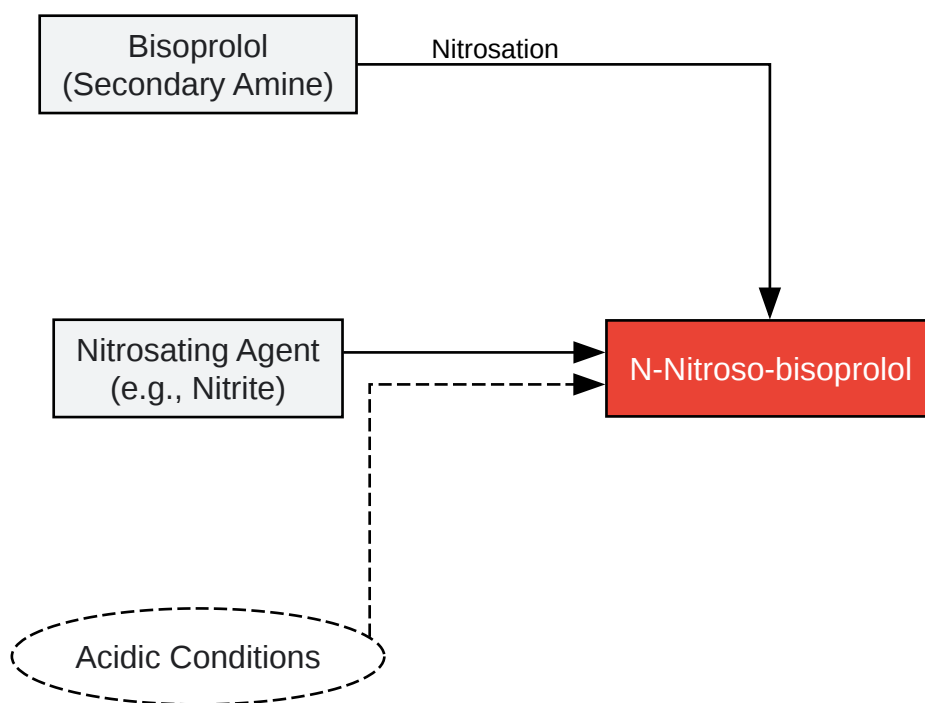
N-Nitroso-bisoprolol is an NDSRI, meaning it is structurally related to the active pharmaceutical ingredient (API), bisoprolol.[1][2][3][5] Its formation can occur during the synthesis, formulation, or even storage of the drug product under specific conditions.[4][7] This guide will delve into the technical details surrounding NBP, offering a valuable resource for professionals involved in drug development, quality control, and regulatory affairs.

Chemical Profile and Formation Pathway

Chemical Identity:

Property	Value
Chemical Name	N-(2-hydroxy-3-(4-((2-isopropoxyethoxy)methyl)phenoxy)propyl)-N-isopropyl nitrous amide
CAS Number	2820170-76-9[4][7]
Molecular Formula	C ₁₈ H ₃₀ N ₂ O ₅ [4][7][8][9][10]
Molecular Weight	354.44 g/mol [4][9][10]

N-Nitroso-bisoprolol forms from the reaction of the secondary amine moiety in the bisoprolol molecule with nitrosating agents, such as nitrite ions, under acidic conditions.[4][7]



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Figure 1: Formation of **N-Nitroso-bisoprolol**.

Regulatory Landscape and Acceptable Intake Limits

Regulatory agencies have established acceptable intake (AI) limits for various nitrosamine impurities to ensure patient safety. For **N-Nitroso-bisoprolol**, the AI has been a subject of discussion and is informed by the Carcinogenic Potency Categorization Approach (CPCA).[4][11]

Regulatory Body / Approach	Acceptable Intake (AI) Limit	Potency Category
EMA	1500 ng/day[1][12]	4[12]
Health Canada	1500 ng/day[13]	4[13]
US FDA (under CPCA)	1500 ng/day[4]	4[4]

Recent in-depth studies suggest that the default AI limit for NBP might be overly conservative. [1][3][5][14] A study by Simon et al. (2025) proposed significantly higher safe limits based on extensive toxicological data.[1][2][3][14]

Derived Safe Limit (Simon et al., 2025)	Value
Permissible Daily Exposure (PDE)	400 µ g/day [1][2]
Acceptable Intake (AI) based on ICH M7	64 µ g/day [1][2][3]

Genotoxicity Assessment: In Vitro and In Vivo Studies

A comprehensive evaluation of the genotoxic potential of **N-Nitroso-bisoprolol** has been conducted using a battery of tests. The results indicate a weak mutagenic potential, particularly under specific metabolic activation conditions.[1][2][3][14]

Summary of Genotoxicity Data:

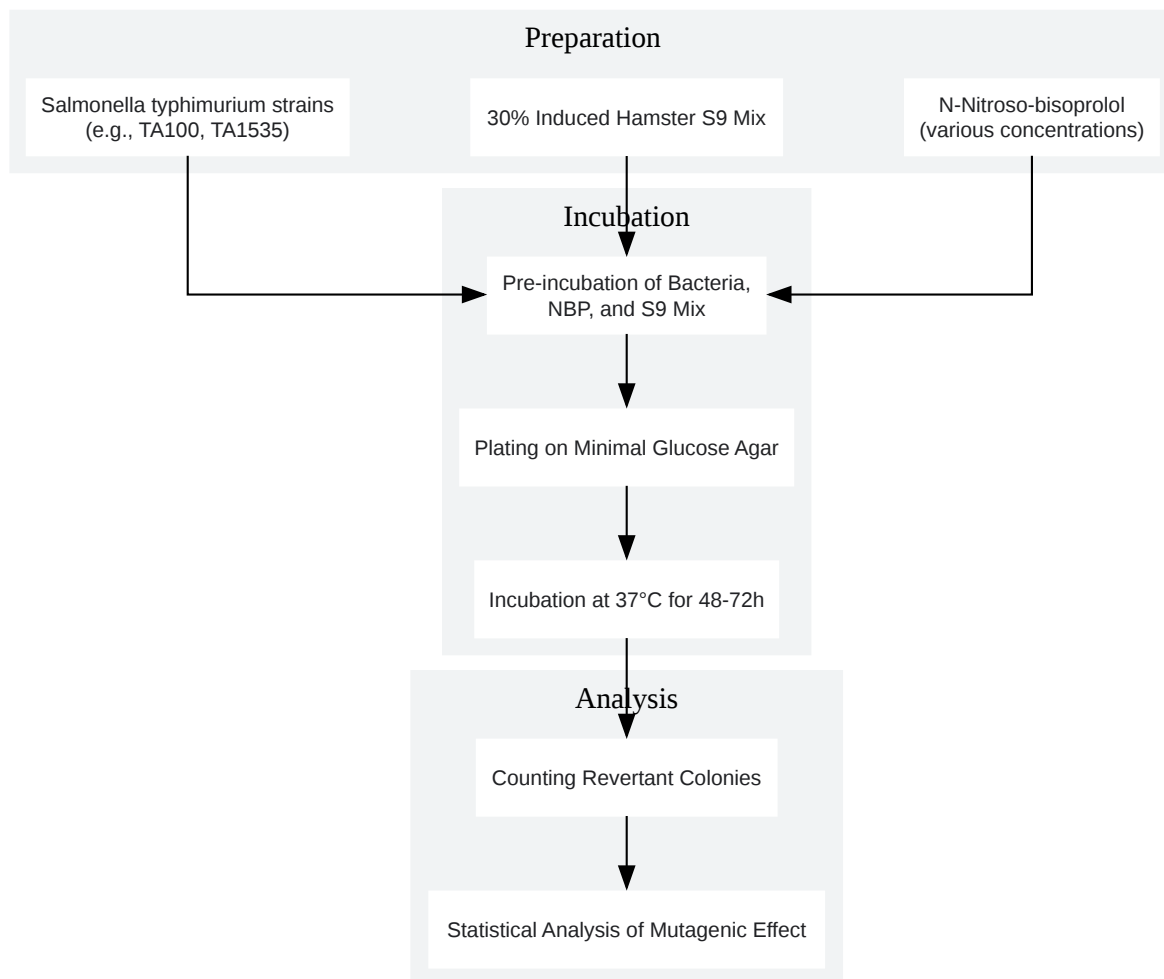
Assay	Metabolic Activation	Result
Standard Ames Test	10% & 30% induced rat S9, 30% uninduced hamster S9	Negative[1][2][3][14]
Enhanced Ames Test (EAT)	30% induced hamster S9	Positive in TA100 and TA1535 strains[1][2][3][14]
HPRT Assay (V79 cells)	Not specified	Negative[1][2][3][14]
In Vivo ecNGS (mice)	N/A	Weakly positive in liver and bone marrow[1][2][3][14]

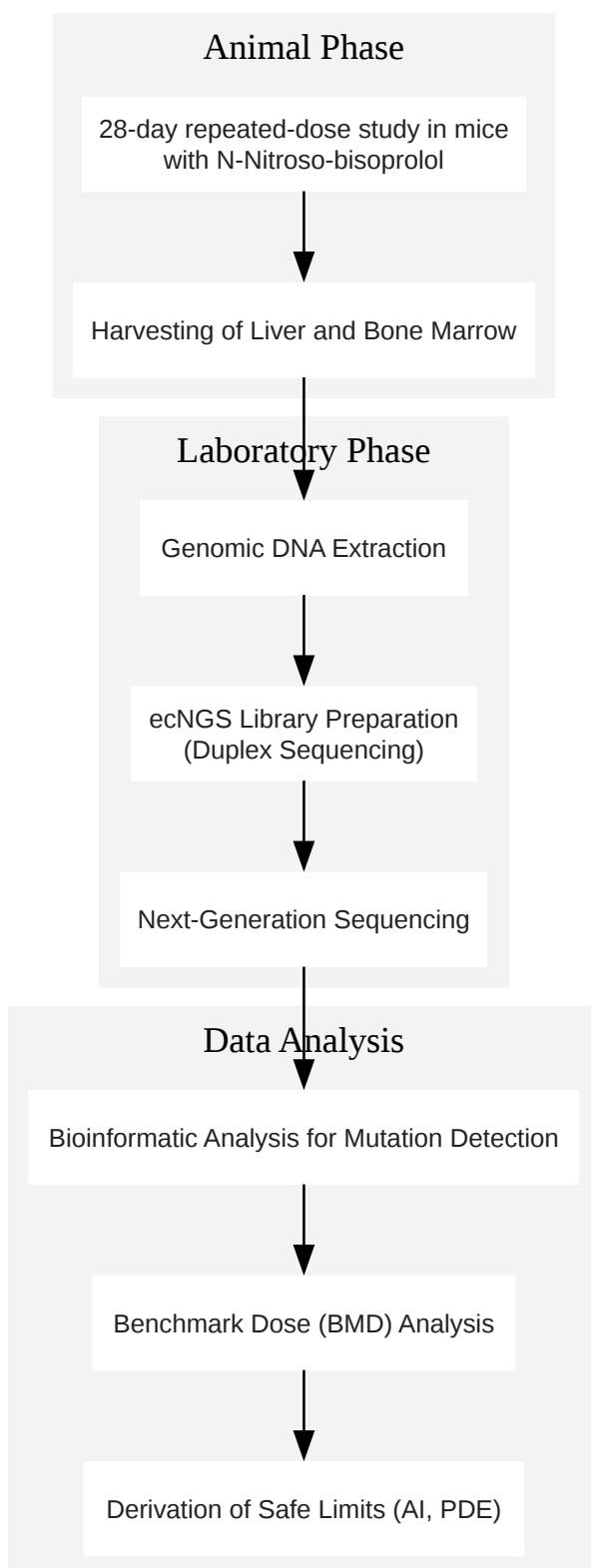
These findings suggest that while NBP is not a potent mutagen, it does exhibit some genotoxic activity, warranting careful control and risk management.[1][3][14]

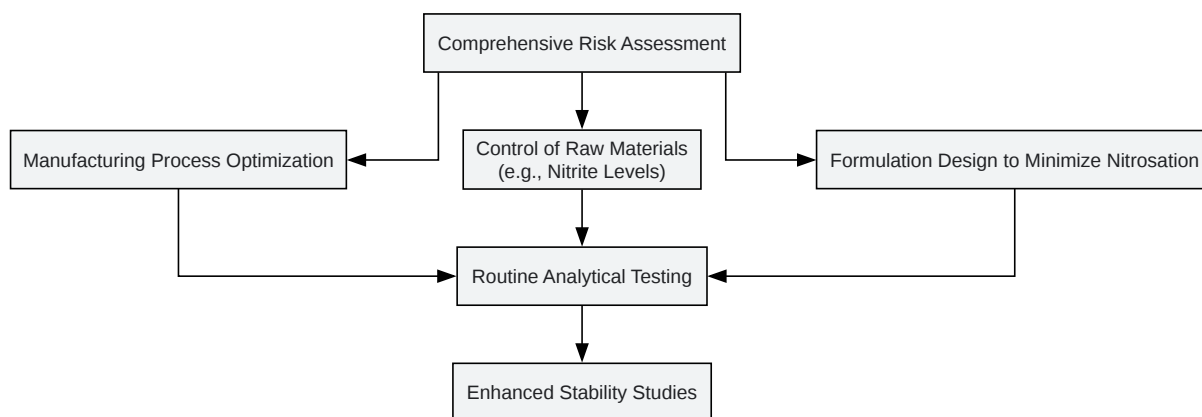
Experimental Protocols

Enhanced Ames Test (EAT) Protocol

The Enhanced Ames Test is a modification of the standard bacterial reverse mutation assay designed to improve the detection of certain mutagens, including nitrosamines.[1][14]







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